

# p-Toluenesulfonic anhydride chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *p*-Toluenesulfonic anhydride

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## An In-depth Technical Guide to p-Toluenesulfonic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **p-Toluenesulfonic anhydride** (Ts<sub>2</sub>O).

## Chemical and Physical Properties

**p-Toluenesulfonic anhydride**, also known as tosic anhydride, is a white to off-white or cream-colored powder.<sup>[1][2]</sup> It is a highly reactive compound commonly used in organic synthesis.<sup>[1]</sup> It is sensitive to moisture and should be stored in a cool, dry place under an inert atmosphere, away from direct sunlight.<sup>[1][3][4]</sup> This compound is soluble in organic solvents like acetone, ethyl acetate, dichloromethane, and ether but is insoluble in water.<sup>[1][5]</sup>

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O <sub>5</sub> S <sub>2</sub>	[5][6][7]
Molecular Weight	326.39 g/mol	[7][8]
Melting Point	121-127 °C	[2]
Appearance	Off-white to cream powder	[1][2]
Solubility	Soluble in acetone, ethyl acetate, dichloromethane, ether; Insoluble in water	[1][5]
CAS Number	4124-41-8	[1][8]
EC Number	223-926-9	[6][9]

## Chemical Structure

**p-Toluenesulfonic anhydride** consists of two p-toluenesulfonyl groups linked by an oxygen atom. The structure features two aromatic rings, each substituted with a methyl group and a sulfonyl group.

Caption: Chemical structure of **p-Toluenesulfonic anhydride**.

## Experimental Protocols

Several methods for the synthesis of **p-toluenesulfonic anhydride** have been reported.

Method 1: Using Phosphorus Pentoxide[10][11]

This method involves the dehydration of p-toluenesulfonic acid monohydrate using phosphorus pentoxide.

- A mixture of 213 g (1.5 moles) of phosphorus pentoxide and 14 g of kieselguhr is prepared by shaking in a dry, stoppered 1-L Erlenmeyer flask.[10]
- About half of this mixture is added to a mixture of 7 g of asbestos and 190 g (1.0 mole) of p-toluenesulfonic acid monohydrate in a 1-L round-bottomed flask protected from atmospheric

moisture.[10]

- The remaining phosphorus pentoxide-kieselguhr mixture is added, and the flask is shaken to ensure thorough mixing.[10]
- The mixture is heated in an oil bath at 100-110°C for 2 hours.[10]
- After cooling, 400 ml of ethylene chloride is added, and the mixture is refluxed for several minutes.[10]
- The extract is decanted, and the extraction process is repeated with three 100-ml portions of ethylene chloride.[10]
- The combined extracts are distilled under reduced pressure to remove the solvent, yielding the crude product.[10]

#### Method 2: Using Thionyl Chloride[12][13]

This method involves the reaction of p-toluenesulfonic acid with thionyl chloride.

- p-Toluenesulfonic acid and a phosphorous compound (e.g., Vanadium Pentoxide) are added to a reaction kettle with a solvent like ethylene dichloride.[13]
- Thionyl chloride is added dropwise while stirring, maintaining the reaction temperature at 68-76°C.[13]
- After the addition is complete, the mixture is heated to continue the condensation reaction for 5-10 hours.[13]
- Water and hydrochloric acid are then added to the reaction kettle, and the mixture is cooled to 0°C.[13]
- The reaction solution is transferred to water, and the crude **p-toluenesulfonic anhydride** is collected by vacuum filtration and centrifugation.[13]

The crude **p-toluenesulfonic anhydride** can be purified by recrystallization.

- The crude product is dissolved in a minimum amount of boiling anhydrous benzene.[10]

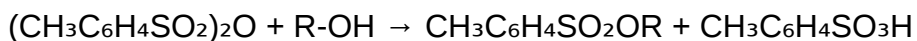
- After cooling to about 50°C, anhydrous ether is added.[\[10\]](#)
- The mixture is stored at -5°C overnight to allow for crystallization.[\[10\]](#)
- The solvent is removed under nitrogen pressure to yield the purified product.[\[10\]](#) The melting point of the pure anhydride can be sensitive to small amounts of impurities.[\[10\]](#)

## Reactivity and Applications

**p-Toluenesulfonic anhydride** is a versatile and powerful reagent in organic synthesis, primarily used for the introduction of the tosyl group (tosylation).[\[2\]](#)[\[14\]](#)

- **Tosylating Agent:** It is an excellent reagent for the tosylation of alcohols and amines to form p-toluenesulfonates (tosylates) and sulfonamides, respectively.[\[2\]](#)[\[5\]](#) Tosylates are excellent leaving groups in nucleophilic substitution and elimination reactions. The anhydride is considered a "softer" electrophile than p-toluenesulfonyl chloride.[\[14\]](#)
- **Dehydrating Agent:** It can be used as a dehydrating agent in various chemical reactions.[\[1\]](#)
- **Catalyst:** It serves as a strong acid catalyst in reactions such as esterification and acylation.[\[1\]](#)
- **Other Reactions:** It is also employed in palladium-catalyzed allylic alkenylation of allylic alcohols.[\[2\]](#)[\[14\]](#)

The general reaction for the tosylation of an alcohol (R-OH) is as follows:



## Safety and Handling

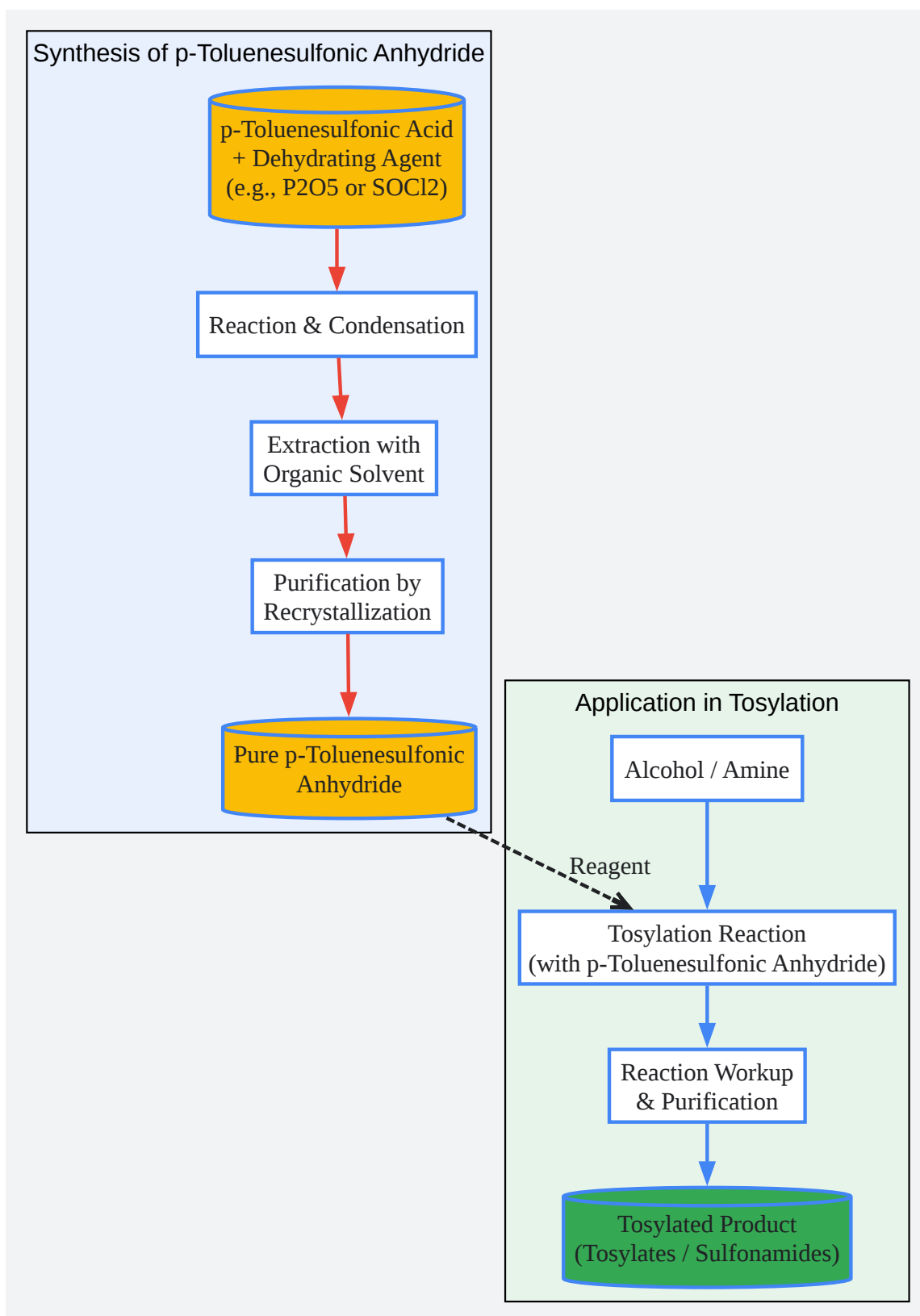
**p-Toluenesulfonic anhydride** is a corrosive material that can cause severe skin burns and eye damage.[\[1\]](#)[\[4\]](#)[\[9\]](#) It is crucial to handle this chemical with appropriate safety precautions.

- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, gloves, and eye/face protection (goggles).[\[1\]](#)[\[4\]](#) A NIOSH/MSHA approved respirator should be used when concentrations are above the exposure limit.[\[4\]](#)

- Handling: Avoid formation of dust and aerosols.[\[3\]](#) Use in a well-ventilated area.[\[3\]](#)[\[9\]](#)
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[3\]](#)[\[15\]](#) It is moisture-sensitive and should be stored under an inert gas.[\[3\]](#)[\[4\]](#)
- First Aid:
  - Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water.[\[3\]](#)[\[4\]](#)
  - Eye Contact: Rinse cautiously with water for at least 15 minutes and seek immediate medical attention.[\[3\]](#)[\[4\]](#)
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[\[3\]](#)[\[4\]](#)
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)[\[4\]](#)

## Logical Workflow for Synthesis and Application

The following diagram illustrates a typical workflow involving the synthesis of **p-toluenesulfonic anhydride** and its subsequent use in a tosylation reaction.



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Caption: Workflow for the synthesis and application of **p-Toluenesulfonic anhydride**.

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- To cite this document: BenchChem. [p-Toluenesulfonic anhydride chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293672#p-toluenesulfonic-anhydride-chemical-properties-and-structure]

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